

A Comprehensive Technical Guide to the Aqueous Solubility of Nickel Compounds

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Water nickel*

Cat. No.: *B16086016*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the aqueous solubility of various nickel compounds. Understanding the solubility of these compounds is critical in diverse fields such as environmental science, toxicology, materials science, and pharmaceutical development, as it governs their bioavailability, reactivity, and potential environmental impact. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of key concepts to facilitate a deeper understanding.

Quantitative Solubility of Nickel Compounds

The solubility of nickel compounds in water varies significantly, ranging from highly soluble salts to practically insoluble oxides and sulfides. This variation is a primary determinant of their biological and environmental behavior.^[1] Soluble nickel compounds readily dissociate in aqueous solutions, releasing Ni^{2+} ions, whereas insoluble forms exhibit limited dissolution.^[1] The quantitative solubility data for a range of common nickel compounds are summarized in the table below for easy comparison.

Compound Name	Chemical Formula	Molar Mass (g/mol)	Solubility (g/100 mL)	Temperature (°C)	Citation
Nickel(II) Chloride	NiCl ₂	129.60	67.5	25	[2]
Nickel(II) Chloride Hexahydrate	NiCl ₂ ·6H ₂ O	237.69	282.5	25	[2]
Nickel(II) Sulfate	NiSO ₄	154.76	65 (heptahydrate)	20	[3]
Nickel(II) Sulfate Hexahydrate	NiSO ₄ ·6H ₂ O	262.85	77.5 (heptahydrate)	30	[3]
Nickel(II) Nitrate Hexahydrate	Ni(NO ₃) ₂ ·6H ₂ O	290.79	243	0	[4]
Nickel(II) Carbonate	NiCO ₃	118.70	0.0093	25	[5][6]
Nickel(II) Hydroxide	Ni(OH) ₂	92.71	0.00015 (g/L)	25	[7]
Nickel(II) Oxide	NiO	74.69	Negligible	25	[8]
Nickel(II) Sulfide	NiS	90.76	0.00036 (mg/L)	18	[1][6]

Factors Influencing Solubility

The solubility of nickel compounds is not a fixed value but is influenced by several factors, most notably temperature and pH.

Temperature: Generally, the solubility of most solid nickel salts in water increases with temperature. For instance, the solubility of nickel(II) chloride and its hexahydrate shows a

significant increase at higher temperatures.[2]

pH: The pH of the aqueous solution plays a critical role in the solubility of nickel compounds, particularly for those that can undergo hydrolysis or react with acids or bases. For example, nickel(II) hydroxide and nickel(II) carbonate are sparingly soluble in neutral water but their solubility increases in acidic solutions.[9][10] In alkaline conditions, the solubility of Ni^{2+} is generally low due to the precipitation of nickel hydroxide.[11]

Experimental Protocols for Solubility Determination

A standardized and reliable method for determining the aqueous solubility of nickel compounds is crucial for accurate research and development. The shake-flask method is a widely accepted technique for this purpose.[1]

Shake-Flask Method for Aqueous Solubility Determination

Objective: To determine the saturation concentration of a nickel compound in water at a specific temperature.

Materials:

- The nickel compound of interest
- Deionized or distilled water
- Conical flasks with stoppers
- Constant temperature water bath or incubator shaker
- Centrifuge and centrifuge tubes
- Syringe filters (e.g., 0.45 μm pore size)
- Analytical balance
- Apparatus for quantitative analysis of nickel (e.g., Atomic Absorption Spectroscopy (AAS), Inductively Coupled Plasma-Mass Spectrometry (ICP-MS), or UV-Vis spectrophotometer)

Procedure:

- **Preparation of a Saturated Solution:** Add an excess amount of the nickel compound to a known volume of deionized water in a conical flask. The excess solid is necessary to ensure that the solution reaches saturation.^[1]
- **Equilibration:** Seal the flask and place it in a constant temperature water bath or an incubator shaker. Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.^[1] The time required for equilibration may vary depending on the compound and should be determined experimentally.
- **Phase Separation:** After equilibration, allow the solution to stand to let the undissolved solid settle.^[1] To separate the saturated aqueous phase from the excess solid, a combination of centrifugation and filtration is recommended.^[1]
 - **Centrifugation:** Carefully decant a portion of the supernatant into a centrifuge tube and centrifuge at a high speed to pellet any remaining suspended particles.
 - **Filtration:** Draw the clear supernatant from the centrifuge tube into a syringe and pass it through a syringe filter (e.g., 0.45 μm) to remove any fine particles. This step is critical to avoid overestimation of the solubility.
- **Analysis:** Accurately dilute the filtered saturated solution to a concentration within the working range of the analytical instrument. Determine the concentration of nickel in the diluted solution using a suitable analytical technique such as AAS or ICP-MS.
- **Calculation:** Calculate the solubility of the nickel compound in the desired units (e.g., g/L, mol/L) by back-calculating from the concentration of the diluted solution, taking into account the dilution factor.

Quality Control:

- Perform the experiment in triplicate to ensure the reproducibility of the results.
- Run a blank sample (deionized water) through the entire procedure to check for any background contamination.

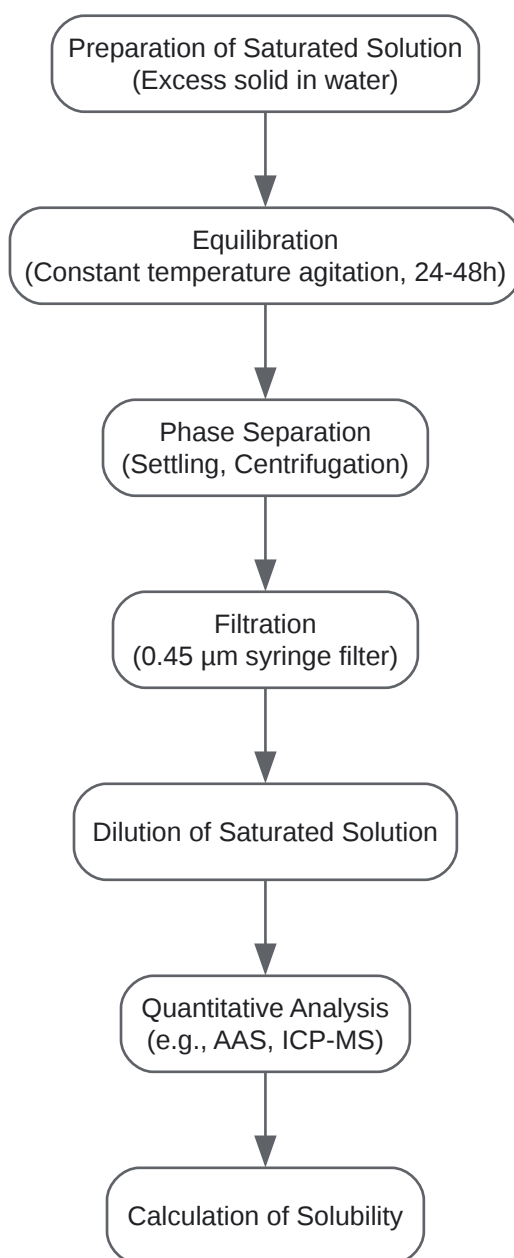
- Ensure the temperature is maintained constant throughout the equilibration period.

Visualizing Key Concepts

Diagrams can be powerful tools for understanding complex relationships and workflows. The following sections provide Graphviz diagrams to illustrate an experimental workflow and the influence of pH on nickel speciation.

Experimental Workflow for Solubility Determination

The following diagram outlines the logical steps involved in the shake-flask method for determining the aqueous solubility of a nickel compound.

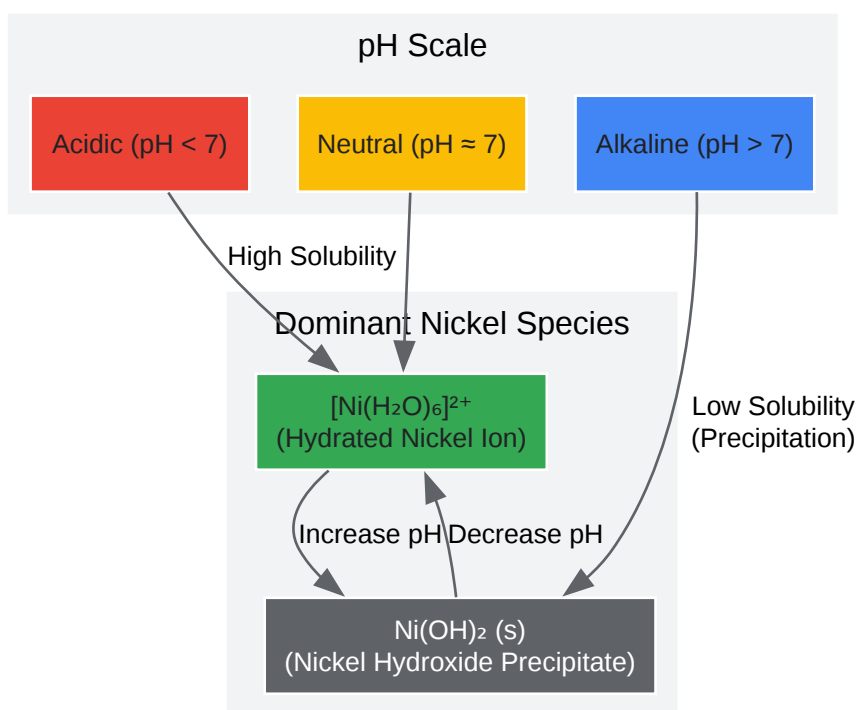


[Click to download full resolution via product page](#)

Caption: A general experimental workflow for the shake-flask method.

Influence of pH on Nickel Speciation and Solubility

The pH of an aqueous solution significantly impacts the chemical form (speciation) of nickel, which in turn dictates its solubility. The following diagram illustrates this relationship.



[Click to download full resolution via product page](#)

Caption: Influence of pH on nickel speciation and solubility.

Conclusion

The aqueous solubility of nickel compounds is a fundamental property with far-reaching implications for scientific research and industrial applications. This guide has provided a comprehensive overview, including quantitative data, detailed experimental protocols, and visual aids to enhance understanding. For professionals in research, drug development, and related fields, a thorough grasp of these principles is essential for predicting the behavior of nickel compounds in aqueous environments and for designing experiments and processes that are both effective and safe.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. Nickel\(II\) chloride - Wikipedia \[en.wikipedia.org\]](#)
- [3. Nickel\(II\) sulfate - Wikipedia \[en.wikipedia.org\]](#)
- [4. Nickel\(II\) nitrate - Wikipedia \[en.wikipedia.org\]](#)
- [5. Nickel\(II\) carbonate - Wikipedia \[en.wikipedia.org\]](#)
- [6. NICKEL AND NICKEL COMPOUNDS - Chromium, Nickel and Welding - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [7. Nickel\(II\) hydroxide - Wikipedia \[en.wikipedia.org\]](#)
- [8. Nickel\(II\) oxide - Wikipedia \[en.wikipedia.org\]](#)
- [9. dcceew.gov.au \[dcceew.gov.au\]](#)
- [10. What is Nickel Carbonate and its chemical properties | Formula \[amizaraspecialtychemicals.co.in\]](#)
- [11. solubilityofthings.com \[solubilityofthings.com\]](#)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Aqueous Solubility of Nickel Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16086016/docs#a-comprehensive-technical-guide-to-the-aqueous-solubility-of-nickel-compounds\]](https://www.benchchem.com/product/b16086016/docs#a-comprehensive-technical-guide-to-the-aqueous-solubility-of-nickel-compounds)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)